

High-Resolution Quantitative Profiling of Schisantherin S via UPLC-Q-TOF-MS

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Compound of Interest

Compound Name: SchisantherinS

Cat. No.: B12111339

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Executive Summary & Scientific Rationale

Schisantherin S (CAS: 2230512-49-7) is a dibenzocyclooctadiene lignan found in Schisandra species (e.g., Schisandra chinensis, Kadsura coccinea).[1][2] Unlike the more ubiquitous Schisantherin A or Schisandrin B, Schisantherin S represents a specific structural isomer (C₂₄H₃₀O₇) that requires high-resolution mass spectrometry (HRMS) to distinguish it from isobaric interferences and other lignan congeners.

This protocol utilizes UPLC-Q-TOF-MS (Ultra-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry).[3][4][5][6][7][8] The rationale for this configuration is threefold:

- **Chromatographic Resolution:** UPLC provides the peak capacity necessary to separate Schisantherin S from structurally similar stereoisomers (e.g., Gomisins) in complex plant matrices.
- **Mass Accuracy:** Q-TOF offers <5 ppm mass error, allowing for the generation of Extracted Ion Chromatograms (EICs) with narrow windows, virtually eliminating matrix background noise.

- Structural Confirmation: The TOF component allows for simultaneous acquisition of precursor and fragment ion data (

or SWATH), providing spectral fingerprints for unequivocal identification.

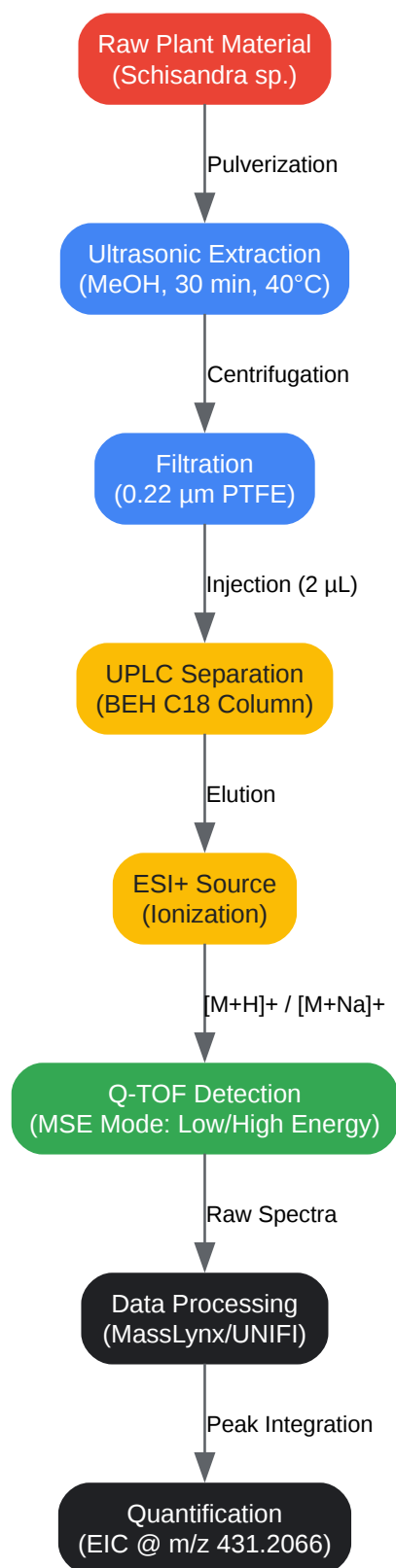
Chemical Profile & Target Parameters

Before initiating the workflow, the instrument must be calibrated to target the specific physicochemical properties of Schisantherin S.

Parameter	Specification	Notes
Compound Name	Schisantherin S	Dibenzocyclooctadiene lignan scaffold
CAS Number	2230512-49-7	Distinct from Schisantherin A (58546-54-6)
Molecular Formula	C ₂₄ H ₃₀ O ₇	
Monoisotopic Mass	430.1993 Da	Neutral exact mass
Target Ion [M+H] ⁺	431.2066 m/z	Protonated species (Primary Quantifier)
Target Ion [M+Na] ⁺	453.1885 m/z	Sodium adduct (Common in lignans)
Polarity	Positive (ESI+)	Lignans ionize poorly in negative mode

Analytical Workflow Visualization

The following diagram outlines the critical path from sample preparation to data validation, emphasizing the decision gates for quality control.



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Caption: End-to-end workflow for Schisantherin S analysis. Colors denote stage: Red (Sample), Blue (Prep), Yellow (Separation), Green (Detection), Black (Data).

Detailed Experimental Protocol

Reagents and Standards[1][9]

- Reference Standard: Schisantherin S (>98% purity).
- Solvents: LC-MS grade Acetonitrile (ACN) and Methanol (MeOH).
- Additives: Formic acid (FA) or Ammonium Formate (to promote ionization).
- Internal Standard (IS): Bifendate (structurally similar synthetic analog) or Schisandrin C (if chromatographically resolved).

Sample Preparation

Lignans are lipophilic. Efficient extraction requires organic solvents.

- Pulverization: Grind dried fruits/stems to a fine powder (60 mesh).
- Weighing: Accurately weigh 0.5 g of powder into a 50 mL centrifuge tube.
- Extraction: Add 25 mL of Methanol.
 - Why Methanol? It provides optimal solubility for dibenzocyclooctadiene lignans while precipitating some proteins and sugars.
- Sonication: Sonicate for 30 minutes at 40°C (Power: 250 W, Frequency: 40 kHz).
- Centrifugation: Centrifuge at 12,000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.22 µm PTFE syringe filter into a UPLC vial.
 - Critical Step: PTFE is chosen over Nylon to prevent adsorption of lipophilic lignans.

UPLC Conditions[3][6]

- System: Waters ACQUITY UPLC (or equivalent Agilent 1290 Infinity).

- Column: ACQUITY UPLC BEH C18 (2.1 × 100 mm, 1.7 μm).[9]
 - Mechanism:[5][10] The Ethylene Bridged Hybrid (BEH) particle offers superior pH stability and peak shape for neutrals like lignans compared to standard silica.
- Column Temp: 35°C.
- Flow Rate: 0.4 mL/min.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[9]

Gradient Elution Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.00	65	35	Initial
2.00	55	45	6
8.00	20	80	6
10.00	5	95	6
12.00	5	95	1
12.10	65	35	1

| 15.00 | 65 | 35 | 1 (Re-equilibration) |

Q-TOF-MS Source Parameters[8]

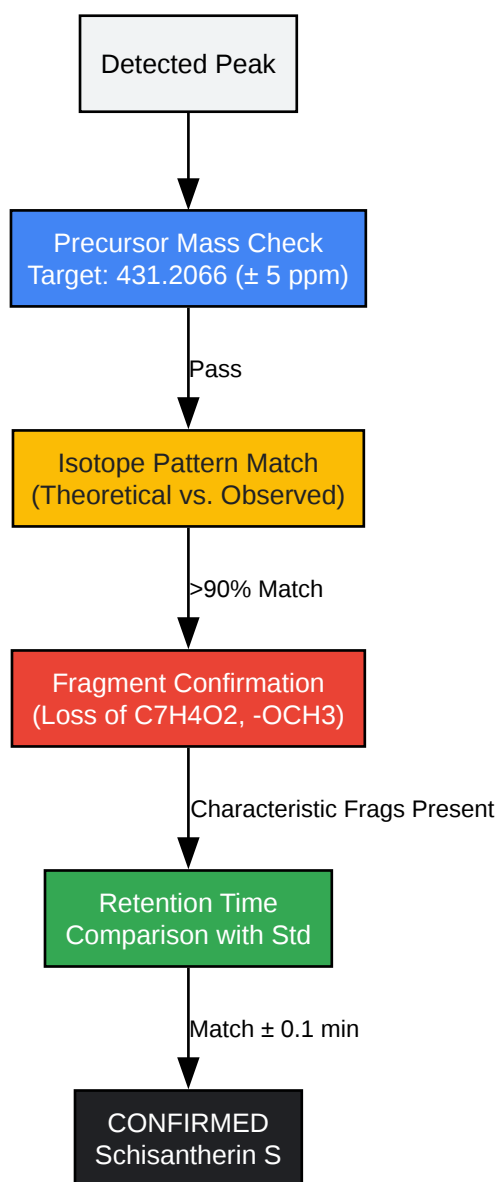
- Ionization Mode: ESI Positive (+).
- Capillary Voltage: 2.5 kV (Lower voltage prevents in-source fragmentation of the labile ester groups).
- Cone Voltage: 40 V.

- Source Temperature: 120°C.
- Desolvation Temperature: 450°C.
- Desolvation Gas Flow: 800 L/Hr (N₂).
- Acquisition Mode:

(Continuum).[9]
 - Low Energy: 6 V (Precursor ion information).
 - High Energy Ramp: 20–40 V (Fragment ion information for confirmation).
- Mass Range:m/z 100–1200.[9]
- Lock Mass: Leucine Enkephalin (m/z 556.2771) for real-time mass correction.

Data Processing & Identification Logic

To confirm the peak is Schisantherin S and not an isomer, use the following logic implemented in your software (e.g., MassLynx, UNIFI, or Agilent MassHunter).



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Caption: Decision tree for the positive identification of Schisantherin S using HRMS data.

Key Diagnostic Fragments (High Energy Channel):

- m/z 431.2066 (Precursor)
- m/z 413.1960 (

, loss of water)

- m/z 300-320 range (Characteristic dibenzocyclooctadiene skeletal ions after cleavage of ester side chains).

Method Validation (Self-Validating System)

To ensure trustworthiness (E-E-A-T), the method must be validated according to ICH Q2(R1) guidelines.

- Linearity: Prepare a 6-point calibration curve (e.g., 1, 5, 10, 50, 100, 500 ng/mL).
 - Acceptance:
.
- Precision (Repeatability): Inject the 50 ng/mL standard 6 times.
 - Acceptance: RSD < 3% for peak area.
- Accuracy (Recovery): Spike raw matrix with known Schisantherin S concentrations (Low, Med, High).
 - Acceptance: Recovery between 85% and 115%.
- Matrix Effect: Compare the slope of the calibration curve in solvent vs. matrix-matched curve.
 - Calculation:
.
 - Correction: If ME > ±15%, use the Internal Standard method or Matrix-Matched Calibration.

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- To cite this document: BenchChem. [High-Resolution Quantitative Profiling of Schisantherin S via UPLC-Q-TOF-MS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12111339/docs#high-resolution-quantitative-profiling-of-schisantherin-s-via-uplc-q-tof-ms]

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